

# Safety and handling of 1-((4-Bromophenyl)sulfonyl)piperidin-4-one

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## Compound of Interest

Compound Name: 1-((4-Bromophenyl)sulfonyl)piperidin-4-one

Cat. No.: B1292155

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This technical guide provides comprehensive safety and handling information for **1-((4-Bromophenyl)sulfonyl)piperidin-4-one**, intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets and chemical databases.

## Chemical Identification and Properties

**1-((4-Bromophenyl)sulfonyl)piperidin-4-one** is a chemical building block utilized in medicinal and synthetic chemistry research.<sup>[1]</sup> Its structure, featuring a piperidin-4-one scaffold with a 4-bromophenylsulfonyl group, makes it a versatile intermediate for synthesizing diverse piperidine-based compounds.<sup>[1]</sup>

Table 1: Chemical Identifiers

Identifier	Value	Source(s)
IUPAC Name	<b>1-(4-bromophenyl)sulfonylpiperidin-4-one</b>	<a href="#">[2]</a>
CAS Number	929000-54-4	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>11</sub> H <sub>12</sub> BrNO <sub>3</sub> S	<a href="#">[2]</a> <a href="#">[3]</a>
Synonyms	1-(4-Bromophenylsulfonyl)piperidin-4-one, 1-[(4-Bromophenyl)sulfonyl]-4-oxopiperidine, 1-(4-bromobenzenesulfonyl)piperidin-4-one	<a href="#">[2]</a> <a href="#">[3]</a>
InChIKey	CVRKCAXMZOAGQZ-UHFFFAOYSA-N	<a href="#">[2]</a>

| SMILES | C1CN(CCC1=O)S(=O)(=O)C2=CC=C(C=C2)Br | [\[2\]](#) |

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Weight	<b>318.19 g/mol</b>	<a href="#">[2]</a> <a href="#">[3]</a>
Physical State	Solid (assumed, based on handling instructions for dust)	<a href="#">[4]</a> <a href="#">[5]</a>
Storage Temperature	Room Temperature, in an inert atmosphere	<a href="#">[3]</a>
Solubility	No data available	<a href="#">[5]</a>
Melting Point	No data available	<a href="#">[5]</a>
Boiling Point	No data available	<a href="#">[5]</a>

| Flash Point | No data available [\[\[4\]\[5\]](#) |

## Safety and Hazard Information

While specific toxicity data for this compound is limited, information from safety data sheets for this and structurally similar chemicals allows for a comprehensive hazard assessment.[\[4\]](#)

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source(s)
Hazard	H302	Harmful if swallowed.	<a href="#">[3][6]</a>
Hazard	H315	Causes skin irritation.	<a href="#">[3][7]</a>
Hazard	H319	Causes serious eye irritation.	<a href="#">[3][7]</a>
Hazard	H335	May cause respiratory irritation.	<a href="#">[3][8]</a>
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	<a href="#">[3][6][8]</a>
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.	<a href="#">[6][7][8]</a>

| Precautionary | P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [\[\[3\]\[8\]](#) |

## Reactivity and Stability

- Stability: The compound is stable under recommended storage conditions.[\[4\]\[5\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[\[4\]\[9\]](#)

- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include oxides of carbon (CO, CO<sub>2</sub>), nitrogen (NO<sub>x</sub>), sulfur oxides, and hydrogen bromide.[4][10]

## Handling and Storage Protocols

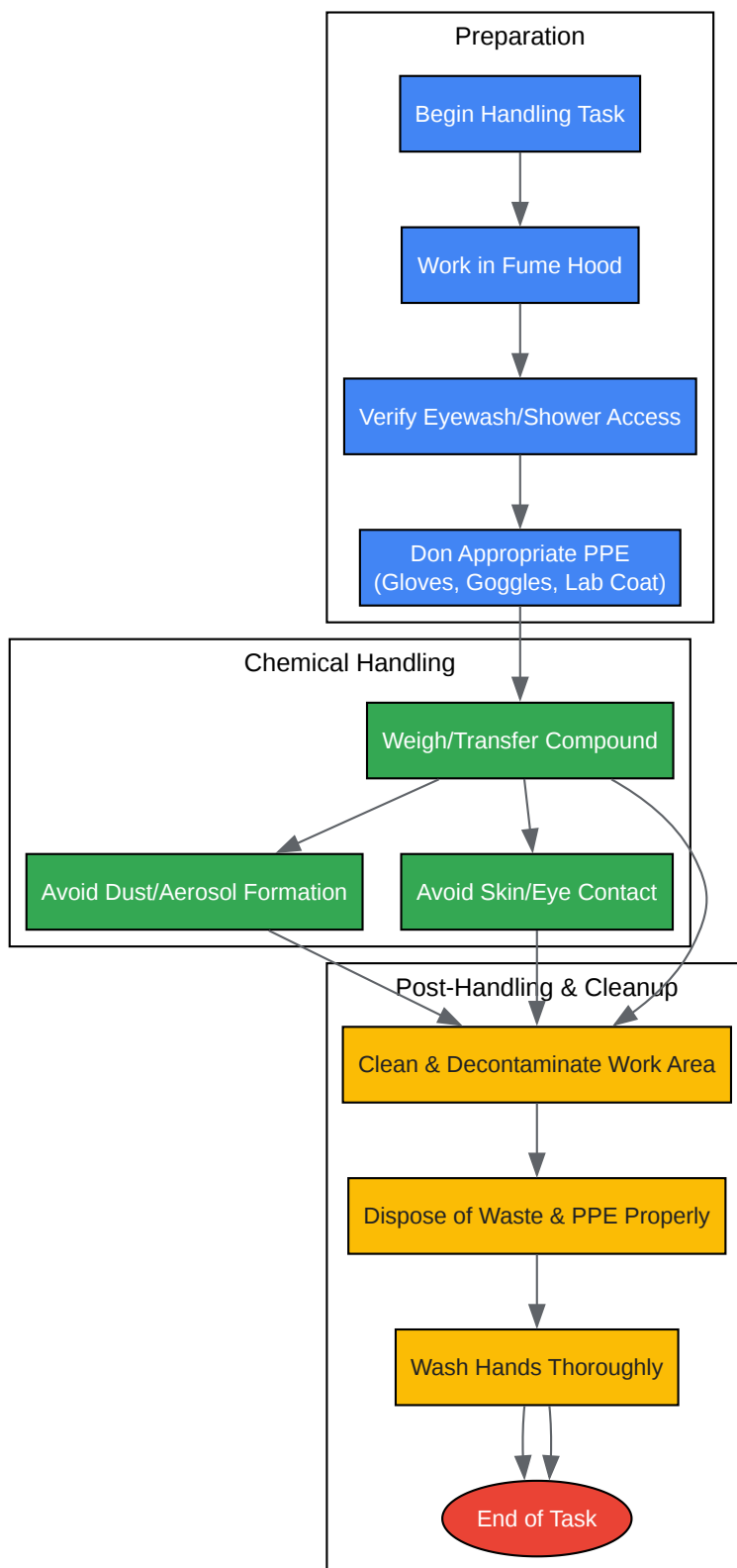
Proper handling and storage are crucial to minimize risk.

### General Handling Protocol

This protocol outlines the standard procedure for handling **1-((4-Bromophenyl)sulfonyl)piperidin-4-one** in a laboratory setting.

- Preparation and Engineering Controls:
  - Work in a well-ventilated area, preferably within a chemical fume hood.[4][7]
  - Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[9]
- Personal Protective Equipment (PPE):
  - Don appropriate PPE as detailed in Table 4. Gloves must be inspected for integrity before use.[5]
- Chemical Handling:
  - Avoid contact with skin, eyes, and clothing.[4][7]
  - Do not breathe dust.[9] Avoid the formation of dust and aerosols during handling.[4][5]
  - Weigh and transfer the chemical with care to minimize dust generation.
- Post-Handling:
  - Wash hands thoroughly after handling, and before eating, drinking, smoking, or using the lavatory.[4][5]
  - Clean the work area and decontaminate equipment after use.

- Dispose of contaminated gloves and other waste in accordance with local and national regulations.[5][8]



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Caption: Workflow for the Safe Handling of Solid Chemicals.

## Storage Requirements

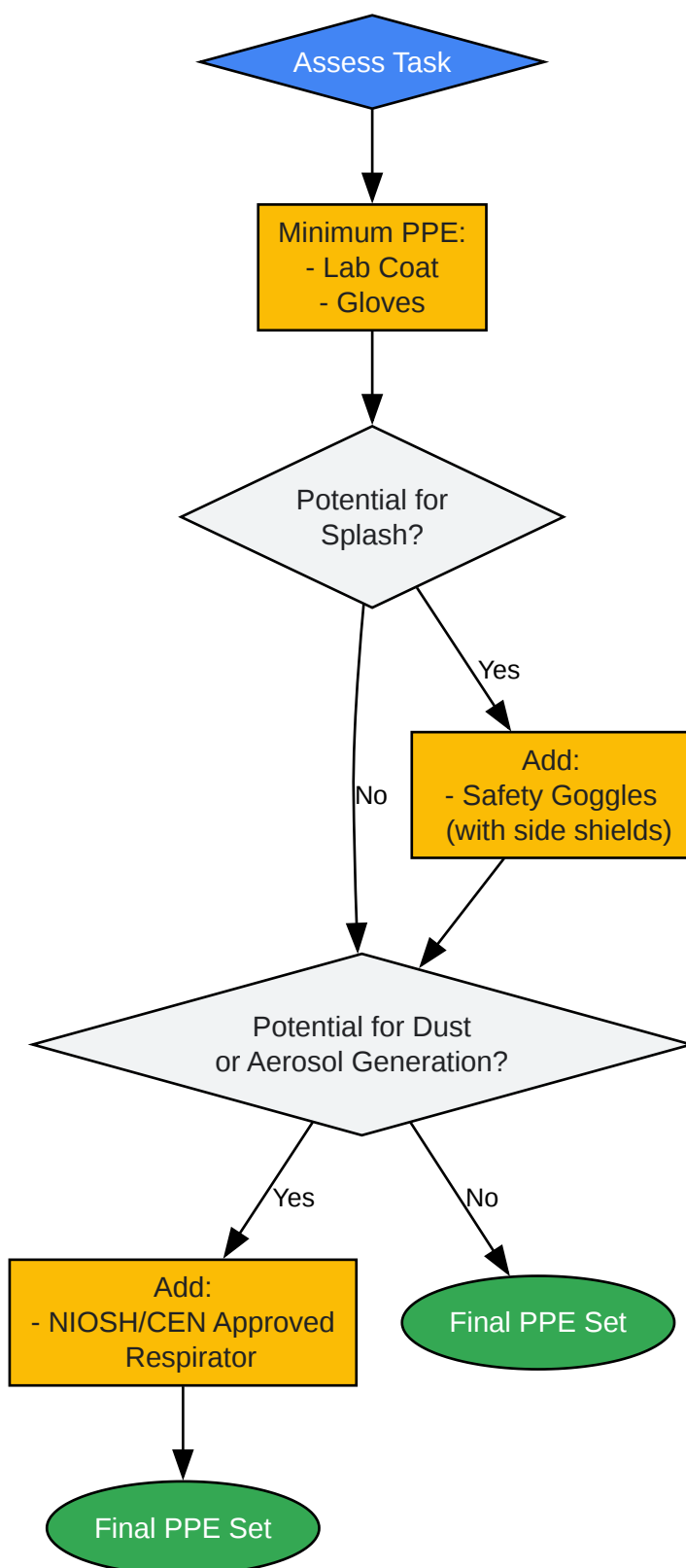
- Keep the container tightly closed.[4][5]
- Store in a dry, cool, and well-ventilated place.[4][5]
- Store locked up or in an area accessible only to qualified or authorized personnel.[11]

## Exposure Control and Personal Protection

Table 4: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification	Rationale and Source(s)
Eye/Face	Safety glasses with side-shields conforming to EN166 or OSHA 29 CFR 1910.133.	Protects against eye irritation from dust/splashes.[4][9]
Skin (Hands)	Handle with compatible chemical-resistant gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use.	Prevents skin contact and irritation.[4][5]
Skin (Body)	Lab coat or other protective clothing. Choose body protection based on the amount and concentration of the substance at the workplace.	Protects against accidental skin exposure.[4][5]

| Respiratory | Use respirators tested and approved under standards like NIOSH (US) or CEN (EU). A dust mask may be sufficient for large quantities. | Required when ventilation is inadequate or dust is generated, to prevent respiratory irritation.[4][5] |



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Caption: Decision Pathway for Selecting Appropriate PPE.

## Emergency Procedures

**Table 5: First Aid Measures**

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a physician if irritation occurs.	<a href="#">[5]</a> <a href="#">[7]</a>
Eye Contact	Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician.	<a href="#">[5]</a> <a href="#">[8]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>

In all cases of exposure, show the safety data sheet to the attending medical professional.[\[4\]](#)[\[5\]](#)

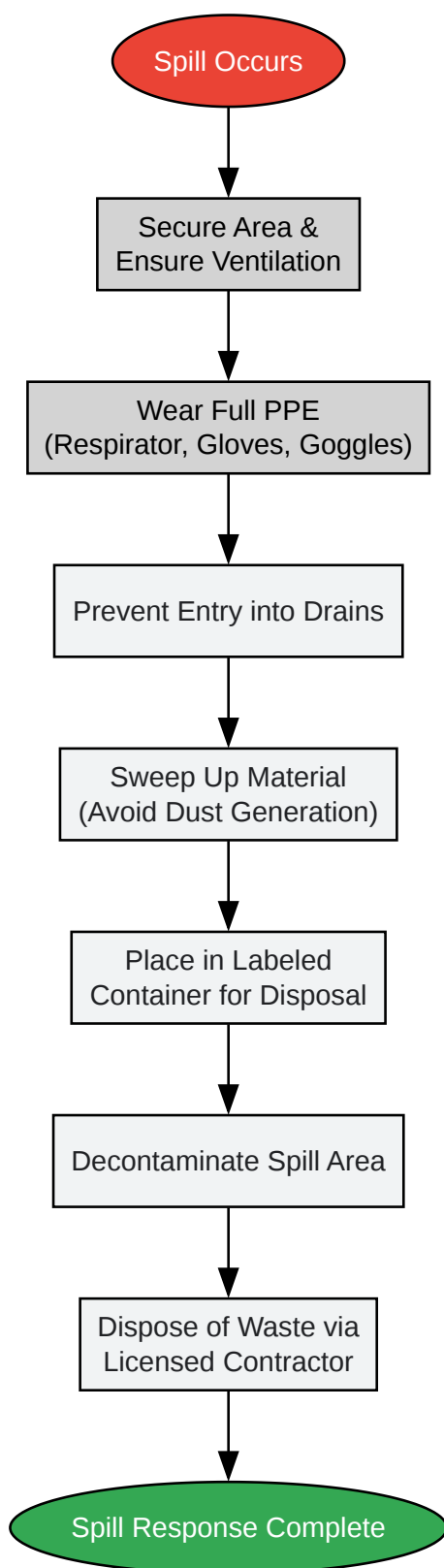
## Accidental Release and Spill Cleanup Protocol

This protocol details the steps for responding to a small-scale laboratory spill.

- Evacuate and Secure:
  - Evacuate non-essential personnel from the immediate area.



- Ensure adequate ventilation.
- Assess and Select PPE:
  - Wear appropriate personal protective equipment, including respiratory protection, gloves, and eye protection.[\[4\]](#)[\[5\]](#)
- Containment and Cleanup:
  - Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[4\]](#)[\[5\]](#)
  - For a small spill, carefully sweep up the solid material.[\[4\]](#)[\[9\]](#) Avoid generating dust.
  - Place the swept-up material into a suitable, closed, and labeled container for disposal.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- Decontamination:
  - Clean the spill area thoroughly.
  - Wash hands and remove contaminated clothing.
- Disposal:
  - Arrange for disposal as special waste through a licensed disposal company, in accordance with local, national, and regional regulations.[\[8\]](#)



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Caption: Logical Flow for Chemical Spill Response.

**Table 6: Fire-Fighting Measures**

Aspect	Guideline	Source(s)
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Unsuitable Extinguishing Media	Do not use a direct water jet, as it may spread the fire.	<a href="#">[4]</a>
Specific Hazards	May emit toxic fumes (carbon oxides, nitrogen oxides, sulfur oxides, hydrogen bromide) under fire conditions.	<a href="#">[4]</a> <a href="#">[10]</a>
Protective Equipment	Firefighters should wear positive-pressure self-contained breathing apparatus (SCBA) and full turnout gear.	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>

## Toxicological and Ecological Information

- Toxicological Information: No specific acute or chronic toxicity data is available for this compound.[\[4\]](#) It is classified as harmful if swallowed and an irritant to the skin, eyes, and respiratory system based on data for similar compounds.[\[3\]](#)[\[6\]](#)
- Ecological Information: No data is available on the ecological effects of this compound. Discharge into the environment must be avoided.[\[5\]](#) Do not let the product enter drains.[\[4\]](#)[\[5\]](#)

## Disposal Considerations

- Product Disposal: The generation of waste should be avoided or minimized wherever possible. Disposal of this product should at all times comply with the requirements of environmental protection and waste disposal legislation and any regional local authority requirements.[\[8\]](#) Entrust disposal to a licensed waste disposal company.[\[7\]](#)
- Contaminated Packaging: Dispose of as unused product in a suitable container.[\[7\]](#)

This guide is intended for informational purposes and should be used as a supplement to, not a replacement for, a full Safety Data Sheet (SDS) and rigorous laboratory safety training. Always consult the most current SDS for the specific product you are using.

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## References

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